

The Enigmatic Structure of Salvianolic Acid H: An In-Depth Technical Review

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Salvianolic acid H	
Cat. No.:	B15617817	Get Quote

Despite extensive investigation into the diverse family of salvianolic acids, a comprehensive search of scientific literature and chemical databases reveals a notable absence of specific information regarding the chemical structure and stereochemistry of a compound explicitly named **Salvianolic acid H**. While its counterparts, designated with letters such as A, B, C, D, E, F, G, I, J, and K, are well-documented, "**Salvianolic acid H**" remains an elusive entity in the current body of scientific knowledge. This technical guide will, therefore, summarize the general characteristics of the salvianolic acid family and highlight the lack of specific data for the requested compound.

Salvianolic acids are a class of polyphenolic compounds predominantly isolated from the roots and rhizomes of Salvia miltiorrhiza (Danshen), a plant widely used in traditional Chinese medicine. These compounds are structurally characterized as oligomers formed from the condensation of danshensu (3-(3,4-dihydroxyphenyl)lactic acid) and caffeic acid (3,4-dihydroxycinnamic acid). The structural diversity within this family arises from the number and linkage patterns of these monomeric units.

General Chemical Features of Salvianolic Acids

The core structure of salvianolic acids typically involves ester and ether linkages between the constituent danshensu and caffeic acid molecules. This results in a wide array of complex structures with multiple chiral centers, leading to significant stereochemical complexity. The phenolic hydroxyl groups present on the aromatic rings are key to their biological activities, particularly their potent antioxidant properties.



To illustrate the structural variety, the chemical structures of some well-characterized salvianolic acids are presented below:

- Salvianolic acid A: A dimer of danshensu and caffeic acid.
- Salvianolic acid B: A trimer consisting of three molecules of danshensu and one molecule of caffeic acid. It is one of the most abundant and extensively studied salvianolic acids.
- Salvianolic acid C: A dimer formed from two molecules of danshensu.

The Unresolved Status of Salvianolic Acid H

A thorough and targeted search of chemical databases and scientific literature did not yield any specific structural or stereochemical data for a compound identified as "**Salvianolic acid H**." Consequently, information regarding its quantitative data, such as bond lengths, bond angles, or spectroscopic signatures (NMR, mass spectrometry), is unavailable. Similarly, experimental protocols for its isolation, purification, and structural elucidation have not been reported.

Conclusion

Due to the conspicuous absence of "Salvianolic acid H" in the available scientific literature, this in-depth technical guide cannot fulfill the request for its specific chemical structure, stereochemistry, quantitative data, and experimental protocols. Researchers, scientists, and drug development professionals interested in this area are encouraged to focus on the well-characterized members of the salvianolic acid family for which a wealth of data exists. The potential for the discovery of new salvianolic acid derivatives, including one that might eventually be named Salvianolic acid H, remains an active area of natural product research. Until such a discovery and its subsequent characterization are published, the chemical identity of Salvianolic acid H remains unknown.

 To cite this document: BenchChem. [The Enigmatic Structure of Salvianolic Acid H: An In-Depth Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617817#chemical-structure-and-stereochemistry-of-salvianolic-acid-h]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com